

# thermal stability and melting point of 2-Amino-3-Nitrophenol

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## Compound of Interest

Compound Name: 2-Amino-3-Nitrophenol

Cat. No.: B1277897

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An In-depth Technical Guide on the Thermal Properties of **2-Amino-3-Nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the key thermal properties of **2-Amino-3-Nitrophenol**, a significant intermediate in various research and industrial applications. The document details its melting point and discusses the framework for evaluating its thermal stability. Standardized experimental protocols for determining these properties are provided to ensure accurate and reproducible results. Although specific thermal stability data from advanced techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are not widely published, this guide presents the accepted methodologies for conducting such critical analyses. A logical workflow for the complete thermal characterization of a chemical compound is also visually represented.

## Introduction

**2-Amino-3-Nitrophenol**, identified by CAS number 603-85-0, is an aromatic compound with the chemical formula  $C_6H_6N_2O_3$ . The molecule's structure, which includes amino, nitro, and hydroxyl functional groups, makes it a valuable precursor in the synthesis of various dyes, pharmaceutical agents, and other specialized chemicals.<sup>[1][2]</sup> A thorough understanding of the thermal behavior of **2-Amino-3-Nitrophenol** is paramount for ensuring its safe handling, storage, and effective use in diverse chemical processes. This guide aims to consolidate the

available data on its melting point and provide a robust framework for assessing its thermal stability.

## Physicochemical and Thermal Data of 2-Amino-3-Nitrophenol

A summary of the primary physicochemical and thermal properties for **2-Amino-3-Nitrophenol** is presented in the table below for easy reference and comparison.

Property	Value
CAS Number	603-85-0[3][4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> [3][4]
Molecular Weight	154.12 g/mol [1]
Appearance	Red-brown or orange to dark purple crystalline powder.[5][6]
Melting Point	212-213 °C[1][3][7]
	~212 °C[4]
	215 °C[6]
	220 °C[5]

## Melting Point Determination

The melting point of a crystalline solid is a fundamental physical property defined as the temperature at which it transitions from a solid to a liquid state. This characteristic is widely used for substance identification and as a primary indicator of purity. For **2-Amino-3-Nitrophenol**, the literature consistently reports a melting point in the range of 212-220 °C.[1][3][4][5][6][7]

## Experimental Protocol: Capillary Melting Point Determination

The capillary method is a standard and widely used technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus
- Sealed-end capillary tubes
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **2-Amino-3-Nitrophenol** sample is completely dry and has a fine, powdered consistency. If the sample consists of large crystals, gently grind it to a powder using a clean, dry mortar and pestle.[8]
- Loading the Capillary Tube: Introduce a small amount of the powdered sample into the open end of a capillary tube. A sample height of 2-3 mm is ideal.[5]
- Packing the Sample: To ensure uniform heating, compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube. [1][5]
- Measurement:
  - Insert the loaded capillary tube into the heating block of the melting point apparatus.[5]
  - If the approximate melting point is known (around 212-220 °C), heat the block rapidly to a temperature about 15-20 °C below this value.[3][5]
  - Reduce the heating rate to approximately 1-2 °C per minute to allow for accurate temperature reading.[3][7]
  - Carefully observe the sample. Record the temperature at which the first droplet of liquid is visible (onset of melting) and the temperature at which the entire sample becomes a

transparent liquid (completion of melting). This temperature range represents the melting point.<sup>[7]</sup>

- Purity Interpretation: A narrow melting range (e.g., 0.5-1 °C) is characteristic of a pure substance, whereas a broad melting range often indicates the presence of impurities.<sup>[3]</sup>

## Thermal Stability

Thermal stability is a measure of a substance's resistance to chemical decomposition upon heating. A high melting point, such as that of **2-Amino-3-Nitrophenol**, suggests significant stability at ambient temperatures. However, for process safety and to define safe operating limits, it is crucial to understand its stability at elevated temperatures. Advanced thermoanalytical techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are indispensable for a comprehensive evaluation of thermal stability.

Note: While specific DSC or TGA data for **2-Amino-3-Nitrophenol** is not readily available in public literature, the following sections provide detailed, standardized protocols for performing these essential analyses.

## Differential Scanning Calorimetry (DSC)

DSC is a powerful thermoanalytical technique that measures the difference in heat flow required to increase the temperature of a sample and a reference. It is used to detect and quantify thermal transitions such as melting, crystallization, and decomposition.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Sample pans (typically aluminum) and lids
- A press to seal the pans
- A high-precision analytical balance
- A source of inert gas, such as nitrogen

#### Procedure:

- **Sample Preparation:** Accurately weigh a small amount of the **2-Amino-3-Nitrophenol** sample (typically 2-10 mg) into a DSC pan.[\[2\]](#)
- **Encapsulation:** Place a lid on the pan and hermetically seal it using a crimping press. An identical empty, sealed pan should be prepared as a reference.[\[2\]](#)
- **Instrument Setup:**
  - Place the sample and reference pans in their respective positions within the DSC cell.
  - Purge the cell with an inert gas (e.g., nitrogen) at a controlled flow rate (e.g., 20-50 mL/min) to create a non-reactive atmosphere.[\[9\]](#)
- **Thermal Program:**
  - Set the instrument to equilibrate at a starting temperature, for example, 25 °C.
  - Program the instrument to ramp the temperature at a constant rate, typically 10 °C/min, to a final temperature that is safely below the expected decomposition point. A preliminary TGA scan is often advisable to determine this limit.
- **Data Analysis:**
  - The output is a DSC thermogram, which plots heat flow against temperature.
  - The melting process will appear as an endothermic peak. The extrapolated onset of this peak is typically reported as the melting point, and the integrated area of the peak corresponds to the enthalpy of fusion.
  - Sharp exothermic events that occur after melting are indicative of decomposition and are critical for assessing thermal stability.[\[10\]](#)

## Thermogravimetric Analysis (TGA)

TGA provides quantitative information on the change in mass of a sample as it is heated at a controlled rate. This technique is essential for determining the onset temperature of

decomposition and quantifying mass loss during this process.

Apparatus:

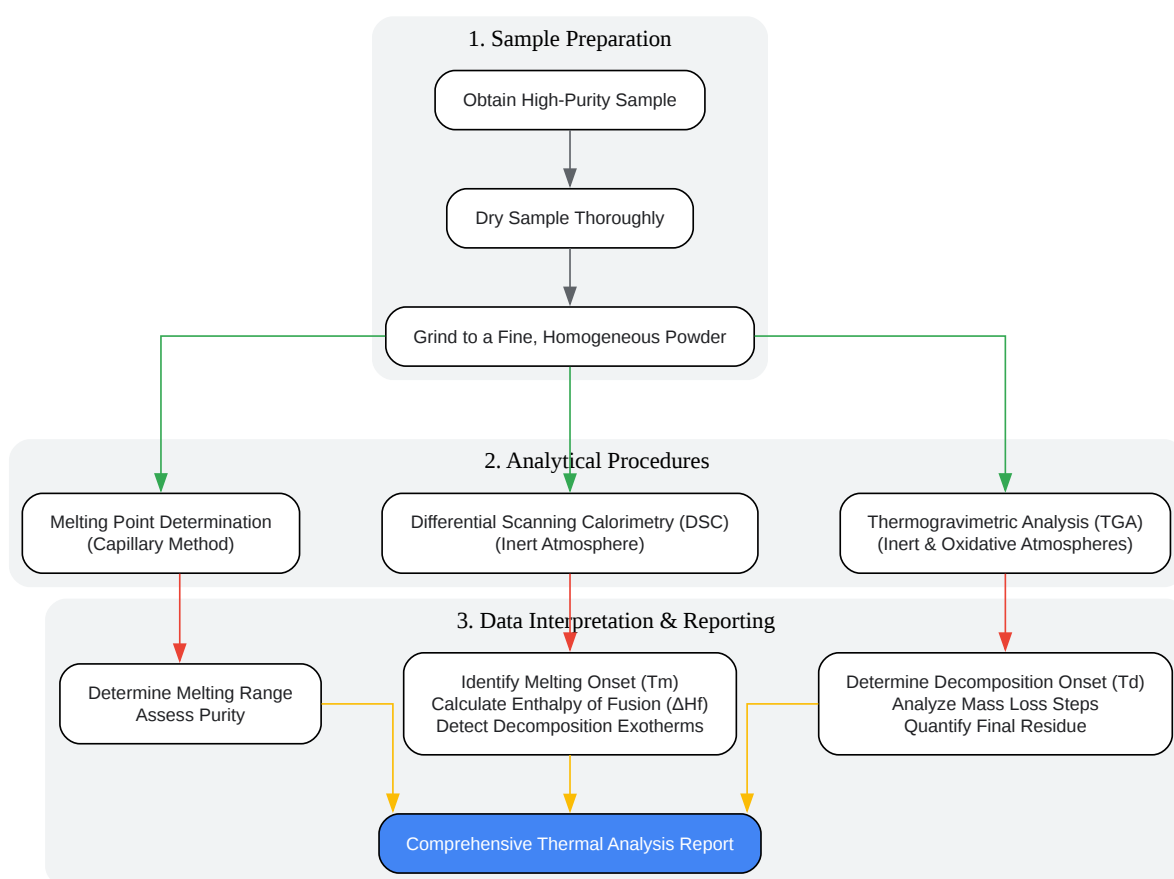
- Thermogravimetric Analyzer (TGA)
- Sample pans (e.g., platinum or ceramic)
- A high-precision analytical balance
- A source of inert or reactive gas (e.g., nitrogen or air)

Procedure:

- Sample Preparation: Place an accurately weighed sample of **2-Amino-3-Nitrophenol** (typically 5-20 mg) into a TGA sample pan.[\[11\]](#)
- Instrument Setup:
  - Position the sample pan on the TGA's sensitive microbalance.
  - Select the desired atmosphere. For studying thermal decomposition (pyrolysis), an inert gas like nitrogen is used. To study oxidative stability, air or oxygen is used. Set a constant gas flow rate (e.g., 40-60 mL/min).[\[11\]](#)[\[12\]](#)
- Thermal Program:
  - Heat the sample from ambient temperature to a sufficiently high temperature (e.g., 600 °C or higher) at a constant heating rate, such as 10 or 20 °C/min.[\[11\]](#)
- Data Analysis:
  - The TGA curve plots the percentage of the initial sample mass remaining on the y-axis against the temperature on the x-axis.
  - A significant and often sharp decrease in mass indicates decomposition. The temperature at the onset of this mass loss is a critical parameter for defining the material's thermal stability.[\[6\]](#)

## Mandatory Visualization

The diagram below outlines a logical and systematic workflow for the comprehensive thermal characterization of a chemical compound like **2-Amino-3-Nitrophenol**, from initial sample handling to final data analysis.



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